

An In-depth Technical Safety Guide to 2-Cyanophenyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyanophenyl isothiocyanate

CAS No.: 81431-98-3

Cat. No.: B1345722

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **2-Cyanophenyl isothiocyanate** (CAS No. 81431-98-3). The information has been compiled and synthesized from multiple Safety Data Sheets (SDS) to ensure a thorough and reliable guide for laboratory and research professionals.

Chemical Identification and Physical Properties

2-Cyanophenyl isothiocyanate, also known as 2-Isothiocyanatobenzonitrile, is an organosulfur compound utilized as an intermediate in the synthesis of various chemical and pharmaceutical products[1].

Table 1: Chemical Identity and Physical-Chemical Properties

Property	Data	Source(s)
CAS Number	81431-98-3	[2][3]
Molecular Formula	C ₈ H ₄ N ₂ S	[2][3]
Molecular Weight	160.2 g/mol	[2][3]
Appearance	Data not consistently available; may be a solid.	
Melting Point	119 °C	[1][3]
Boiling Point	325.5 °C at 760 mmHg	[1]
Flash Point	150.7 °C	[1]
Density	1.12 g/cm ³	[1]
Storage Temperature	Keep Cold / Store at Room Temperature	[1][3]

Hazard Identification and GHS Classification

2-Cyanophenyl isothiocyanate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is critical to understand its GHS classification to ensure safe handling.

Table 2: GHS Hazard Classification Summary

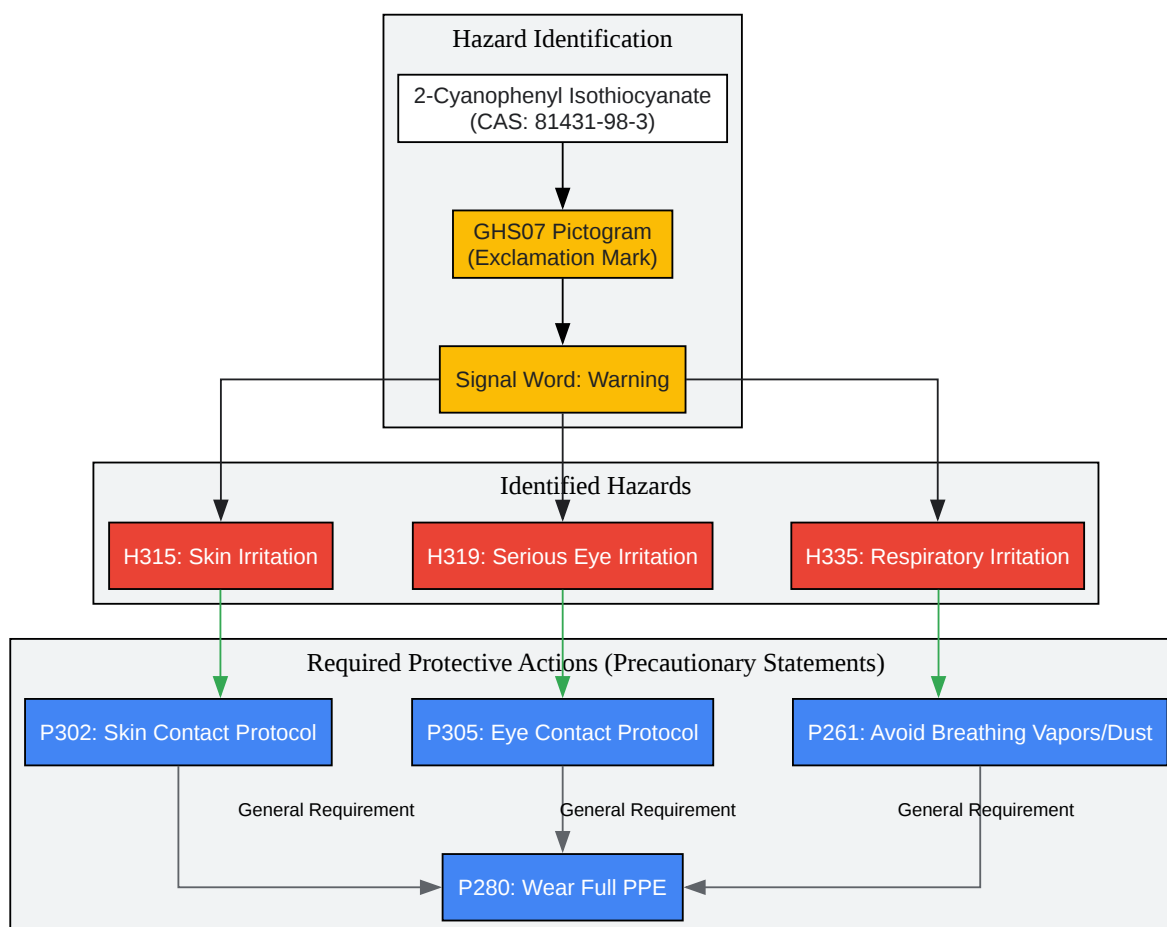
Classification	Pictogram	Signal Word	Hazard Statement Codes	Hazard Statements
Skin Irritation	GHS07	Warning	H315	Causes skin irritation.[3]
Eye Irritation	GHS07	Warning	H319	Causes serious eye irritation.[3]
Respiratory Irritation	GHS07	Warning	H335	May cause respiratory irritation.[3]
Acute Toxicity	Not specified for 2-Cyanophenyl Isothiocyanate, but related compounds are toxic.	Toxic	T	Risk Statements: R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed).[1][3]

Table 3: Precautionary Statements

Type	Code	Statement	Source(s)
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[4]
P264	Wash skin thoroughly after handling.	[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3][4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[3][4]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][4]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	[3]	
P362	Take off contaminated clothing and wash before reuse.	[3]	

Hazard Communication Workflow

The following diagram illustrates the logical workflow from hazard identification to the necessary protective actions.



[Click to download full resolution via product page](#)

Caption: Logical flow from hazard identification to response.

Experimental and Handling Protocols

Detailed toxicological experimental protocols are not available in public SDSs. However, standardized safe handling and emergency response procedures are mandatory when working

with this compound.

Protocol 3.1: Standard Safe Handling Procedure

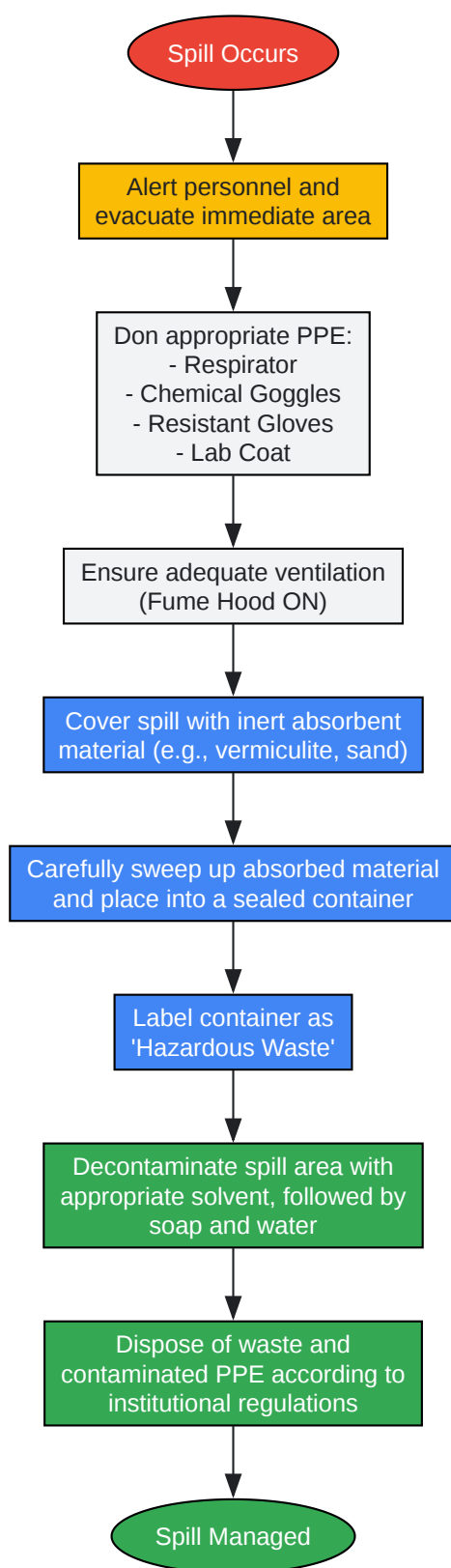
This protocol outlines the necessary steps for safely handling **2-Cyanophenyl isothiocyanate** in a laboratory setting.

- Preparation and Engineering Controls:
 - Work exclusively within a certified chemical fume hood to avoid inhalation of dust or vapors.[\[5\]](#)
 - Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[6\]](#)
 - Keep the compound away from heat, sparks, and open flames.[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.
 - Eye Protection: Wear chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.[\[6\]](#)[\[7\]](#)
 - Lab Coat: A flame-retardant lab coat must be worn and fully buttoned.
 - Respiratory Protection: If working outside a fume hood or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA approved respirator.[\[4\]](#)[\[6\]](#)
- Handling:
 - Avoid all direct contact with the substance.[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[8\]](#)
 - Use non-sparking tools for solids.
 - Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)

- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
 - Keep containers tightly closed and store under an inert atmosphere if possible, as the compound may be moisture-sensitive.[\[4\]](#)[\[6\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)

Protocol 3.2: Small-Scale Spill Response

This workflow details the procedure for managing a small laboratory spill (<5g).



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for a small chemical spill.

First-Aid Measures

Immediate action is required in case of exposure.

Table 4: Emergency First-Aid Protocols

Exposure Route	Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.	[4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4]

Fire-Fighting and Stability

Parameter	Description	Source(s)
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[9]
Hazardous Decomposition	Upon combustion, may produce toxic fumes of nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen cyanide.	[4]
Chemical Stability	Stable under recommended storage conditions. May be sensitive to moisture.	[6]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[4]
Conditions to Avoid	Exposure to moist air or water, excess heat, and incompatible materials.	[4]

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a formal risk assessment or the specific Safety Data Sheet provided by the manufacturer. Always consult the original SDS before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [lookchem.com](https://www.lookchem.com) [lookchem.com]
- 2. [scbt.com](https://www.scbt.com) [scbt.com]
- 3. 错误页 [amp.chemicalbook.com]

- [4. fishersci.co.uk](https://fishersci.co.uk) [fishersci.co.uk]
- [5. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
- [7. orgchemboulder.com](https://orgchemboulder.com) [orgchemboulder.com]
- [8. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [9. msdspds.castroladvantage.com](https://msdspds.castroladvantage.com) [msdspds.castroladvantage.com]
- To cite this document: BenchChem. [An In-depth Technical Safety Guide to 2-Cyanophenyl Isothiocyanate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345722/docs#an-in-depth-technical-safety-guide-to-2-cyanophenyl-isothiocyanate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check